

# Triethylene Glycol Monododecyl Ether: A Technical Safety Guide

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## Compound of Interest

Compound Name: *Triethylene glycol monododecyl ether*

Cat. No.: *B050353*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **triethylene glycol monododecyl ether** (CAS 3055-94-5), a non-ionic surfactant commonly utilized in various scientific and pharmaceutical applications. This document synthesizes available data from multiple safety data sheets (SDS) and scientific resources to present a clear and concise summary of its properties, hazards, and handling procedures. The information is intended to assist researchers, scientists, and drug development professionals in the safe and effective use of this compound.

## Chemical and Physical Properties

**Triethylene glycol monododecyl ether** is a clear, colorless to almost colorless liquid or a white to almost white solid, depending on the ambient temperature.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Triethylene Glycol Monododecyl Ether**

Property	Value	Reference(s)
Chemical Formula	C18H38O4	[1]
Molecular Weight	318.492 g/mol	[2]
CAS Number	3055-94-5	[1][3]
EC Number	221-280-2	[1][3]
Physical State	Liquid or Solid	[1]
Appearance	Clear, Colorless to Almost Colorless	[1]
Odor	No data available	[1]
Melting/Freezing Point	16 - 17.0 °C	[4]
Boiling Point	181-183 °C @ 1 Torr; 412.0±25.0 °C at 760 mmHg	[2][4]
Flash Point	202.9±23.2 °C	[2]
Density	0.950 g/cm <sup>3</sup> @ 40 °C; 0.9±0.1 g/cm <sup>3</sup>	[2][4]
Vapor Pressure	0.0±2.2 mmHg at 25°C	[2]
Solubility in Water	No data available	
LogP (Octanol/Water)	4.33	[2]
Stability	Stable under proper conditions. Combustible.	[2][5]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **triethylene glycol monododecyl ether** is classified as causing serious eye irritation (Category 2).[3] One source also indicates it may cause serious eye damage (Category 1).[6]

Signal Word: Warning[3]

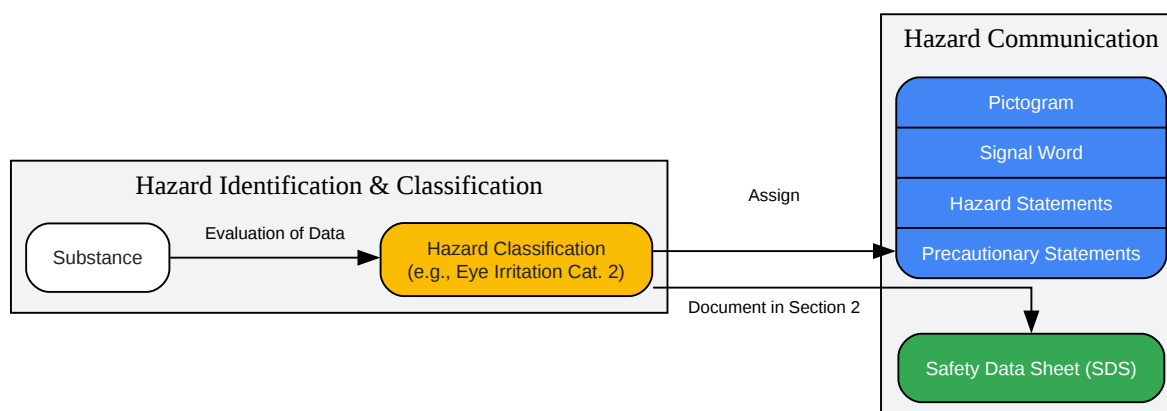
Hazard Statement:

- H319: Causes serious eye irritation.[3]

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

The following diagram illustrates the general GHS hazard communication workflow.



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### GHS Hazard Communication Workflow

## Toxicological Information

Limited quantitative toxicological data is available for **triethylene glycol monododecyl ether**. Many safety data sheets report "no data available" for acute toxicity endpoints.[1][3] For the related compound, triethylene glycol, more extensive data exists. It is crucial to note that the

following data is for triethylene glycol and should be used for informational purposes only, as the toxicological properties of **triethylene glycol monododecyl ether** may differ.

Table 2: Acute Toxicity Data for Triethylene Glycol

Endpoint	Species	Route	Value	Reference(s)
LD50	Rat	Oral	17,000 mg/kg	[7]
LD50	Mouse	Oral	20,000 mg/kg	
LD50	Rabbit	Oral	8,400 mg/kg	
LD50	Rabbit	Dermal	>20 mL/kg	

One study mentions a DNA inhibition test for **triethylene glycol monododecyl ether** in guinea pig kidney cells at a dose of 10  $\mu\text{mol/L}$ .[\[2\]](#)

## Experimental Protocols for Key Toxicity Tests

Standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for assessing the safety of chemical substances. The following sections detail the methodologies for key toxicological evaluations.

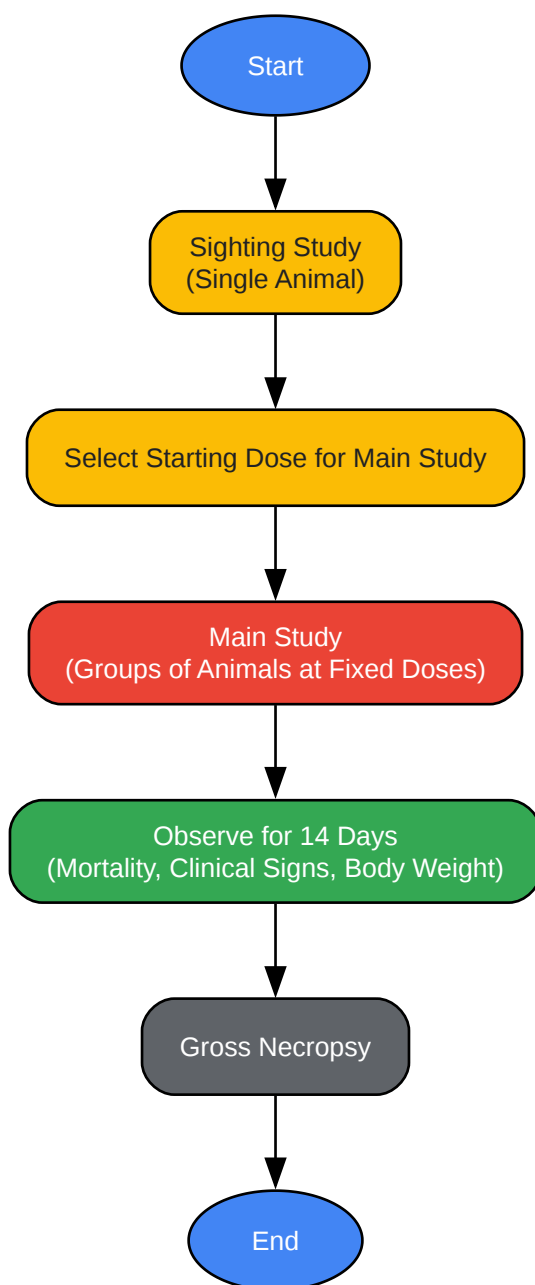
### Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to assess the acute oral toxicity of a substance and allows for its classification.[\[8\]](#)

Methodology:

- **Sighting Study:** A single animal (typically a female rat) is dosed at a starting dose level (e.g., 300 mg/kg) to determine the appropriate starting dose for the main study.[\[9\]](#)
- **Main Study:** Groups of animals of a single sex are dosed in a stepwise procedure using fixed doses (5, 50, 300, 2000, or 5000 mg/kg).[\[8\]](#) The substance is administered as a single oral dose via gavage.[\[8\]](#)

- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[10]
- Necropsy: A gross necropsy is performed on all animals at the end of the study.[8]



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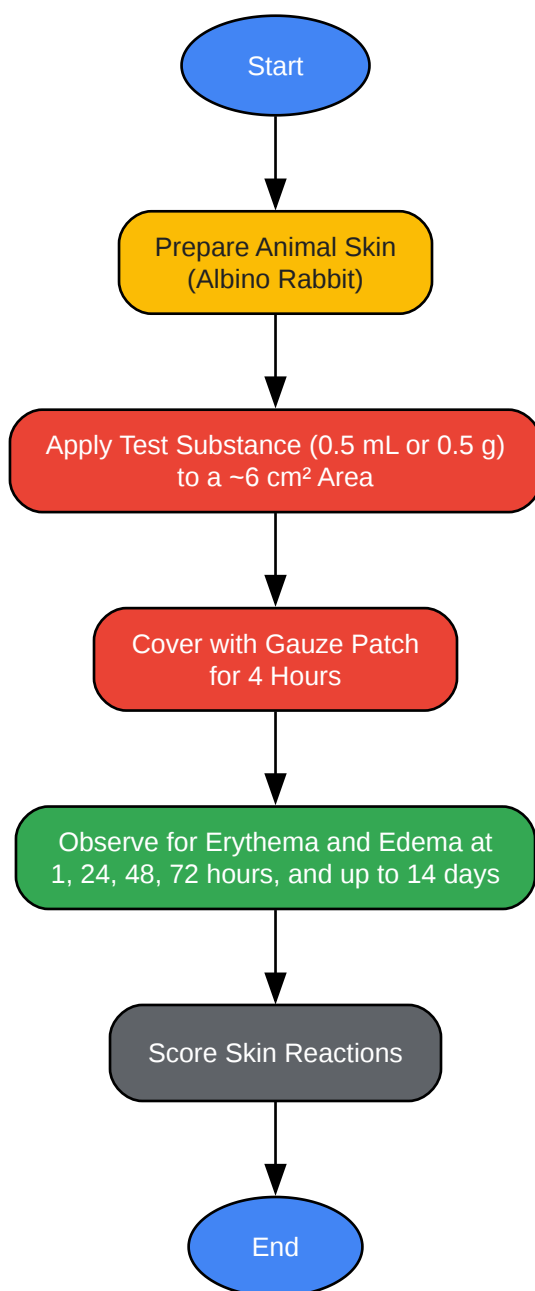
OECD 420 Acute Oral Toxicity Workflow

## Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.<sup>[5]</sup>

Methodology:

- Application: A single dose (0.5 mL for liquids or 0.5 g for solids) of the test substance is applied to a small area of the skin (approximately 6 cm<sup>2</sup>) of an albino rabbit.<sup>[5]</sup> The area is covered with a gauze patch.<sup>[11]</sup>
- Exposure: The exposure period is typically 4 hours.<sup>[5]</sup>
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations continue for up to 14 days to assess the reversibility of any effects.<sup>[5]</sup>
- Scoring: The severity of the skin reactions is scored to determine the irritation potential.<sup>[12]</sup>



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#### OECD 404 Dermal Irritation Workflow

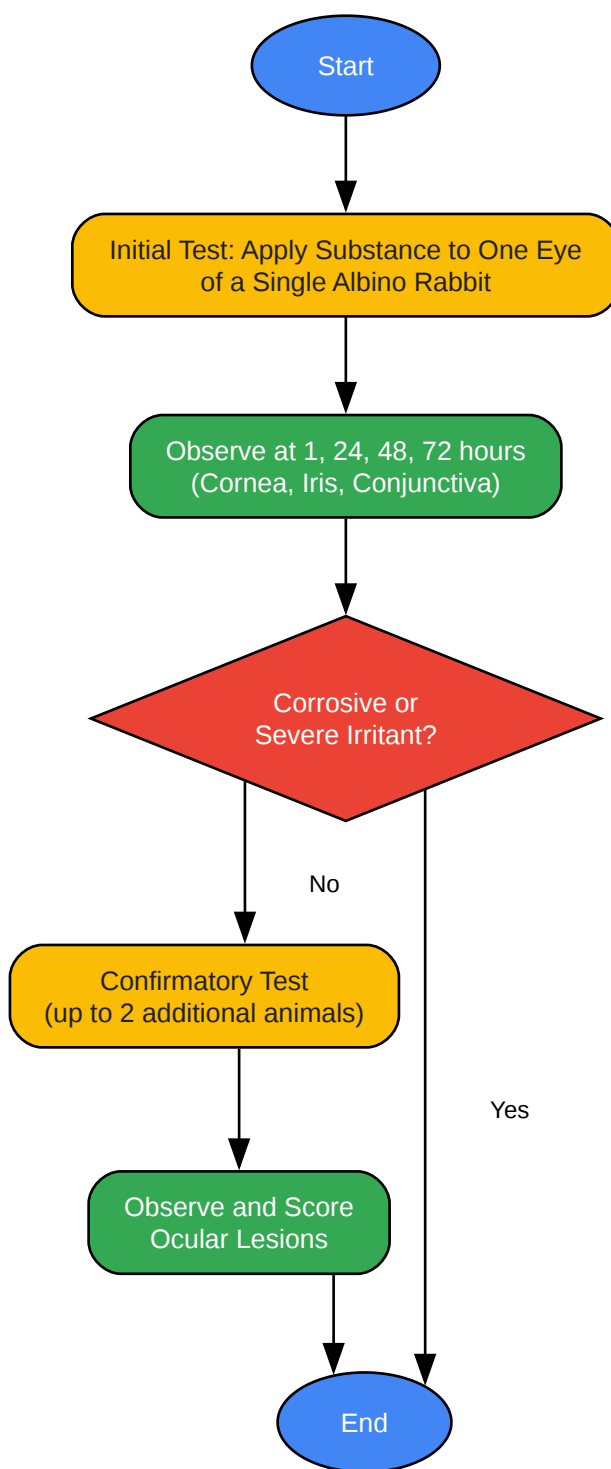
## Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test determines the potential of a substance to cause eye irritation or corrosion.<sup>[7]</sup>

Methodology:

- Initial Test: A single dose of the test substance is applied into the conjunctival sac of one eye of a single albino rabbit. The other eye serves as a control.[\[7\]](#)
- Observation: The eye is examined for signs of corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at 1, 24, 48, and 72 hours after application.[\[7\]](#) The observation period can extend up to 21 days to assess reversibility.[\[4\]](#)
- Confirmatory Test: If a corrosive or severe irritant effect is not observed in the initial test, the response is confirmed using up to two additional animals.[\[7\]](#)
- Scoring: The ocular lesions are scored to classify the irritation potential.[\[4\]](#)





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OECD 405 Eye Irritation Workflow

## Ecological Information

Data on the ecotoxicity of **triethylene glycol monododecyl ether** is limited, with many sources indicating no available data for toxicity to fish, daphnia, and algae.<sup>[1][13]</sup> Information on persistence, degradability, and bioaccumulative potential is also largely unavailable.<sup>[1][13]</sup> One study investigated the biodegradation of **triethylene glycol monododecyl ether** under OECD Screening Test 301E conditions.<sup>[14]</sup>

For the related compound, triethylene glycol, some ecotoxicity data is available, as shown in Table 3. It is generally considered to have low toxicity to aquatic organisms.<sup>[15][16]</sup>

Table 3: Ecotoxicity Data for Triethylene Glycol

Test	Species	Endpoint	Value	Reference(s)
Acute Toxicity	Bluegill sunfish (Lepomis macrochirus)	LC50 (96h)	> 10,000 ppm	<sup>[15]</sup>
Acute Toxicity	Fathead minnow (Pimephales promelas)	LC50 (96h)	59,900 - 77,400 ppm	<sup>[15]</sup>
Acute Toxicity	Sheepshead minnow (Cyprinodon variegatus)	LC50 (96h)	48,000 ppm	<sup>[15]</sup>
Acute Toxicity	Mysid shrimp (Mysidopsis bahia)	LC50 (96h)	11,000 ppm	<sup>[15]</sup>

## Handling, Storage, and First Aid

### Handling:

- Handle in a well-ventilated area.<sup>[1]</sup>
- Wear suitable protective equipment, including gloves and safety glasses.<sup>[1][3]</sup> A face shield may be required in some situations.<sup>[1]</sup>

- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands and face thoroughly after handling.[1]

#### Storage:

- Keep container tightly closed.[1]
- Store in a cool, dark, and well-ventilated place.[1][3]
- Store away from incompatible materials such as oxidizing agents.[1]

#### First Aid Measures:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3]
- Skin Contact: Remove contaminated clothing immediately. Wash off with soap and plenty of water.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]
- Ingestion: Rinse mouth. Get medical advice/attention if you feel unwell.[1]

## Fire-Fighting and Accidental Release Measures

#### Fire-Fighting:

- Suitable Extinguishing Media: Dry chemical, foam, carbon dioxide.[1]
- Unsuitable Extinguishing Media: Water may scatter and spread the fire.[1]
- Hazardous Combustion Products: Carbon dioxide, Carbon monoxide.[1]

#### Accidental Release:

- Wear personal protective equipment.[3]

- Ensure adequate ventilation.[3]
- Absorb spilled material with a suitable absorbent (e.g., sand, earth, sawdust).[1]
- For large spills, contain the spill by bunding.[1]
- Dispose of the collected material in accordance with local, state, and federal regulations.[1]

## Conclusion

**Triethylene glycol monododecyl ether** is a widely used non-ionic surfactant with a primary hazard of causing serious eye irritation. While comprehensive toxicological data for this specific compound is limited, adherence to standard laboratory safety practices, including the use of appropriate personal protective equipment, is essential to minimize exposure and ensure safe handling. The information provided in this guide, including the summarized data and standardized experimental protocols, serves as a valuable resource for professionals working with this chemical, promoting a culture of safety and informed research. It is always recommended to consult the most recent and specific Safety Data Sheet provided by the supplier before use.

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